

An In-depth Technical Guide to 2-Hydroxyethyl Benzoate: Discovery and History

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Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

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Abstract

This whitepaper provides a comprehensive overview of **2-Hydroxyethyl benzoate**, a versatile organic compound with applications spanning the pharmaceutical, cosmetic, and chemical industries. This document details its historical discovery, synthesis, and physicochemical properties. A thorough examination of its applications, particularly in drug development and as a chemical intermediate, is presented. This guide also includes detailed experimental protocols for its synthesis and characterization, along with a summary of its known biological activities.

Introduction

2-Hydroxyethyl benzoate (CAS 94-33-7), also known as ethylene glycol monobenzoate, is an aromatic ester derived from the condensation of benzoic acid and ethylene glycol. Its unique bifunctional nature, possessing both a hydroxyl group and a benzoate ester, imparts properties that make it a valuable molecule in various scientific and industrial domains. This document aims to be a core technical resource for researchers and professionals, providing in-depth information on its discovery, synthesis, and applications.

Discovery and History

The precise first synthesis of **2-Hydroxyethyl benzoate** is not definitively documented in readily available literature, suggesting it may have been prepared as part of broader studies on

esterification before its specific properties were of significant interest. However, one of the earliest comprehensive studies detailing the synthesis of various glycol esters, including benzoates, was conducted by Palomaa in 1929. This work laid the foundation for the understanding of the formation of such compounds.

A significant publication that brought renewed attention to the synthesis of **2-Hydroxyethyl benzoate** appeared in the Chemical and Pharmaceutical Bulletin in 1986 (Volume 34, page 1837). This paper provided a detailed synthetic method and characterization, contributing to its accessibility for further research.

Over the years, its utility has been recognized in various fields. It has been identified as a naturally occurring compound in the leaves of the plant *Hoya pubicalyx* and has been detected in the fungus *Penicillium concentricum*.^[1] In recent times, it has been widely used in the cosmetic industry as a skin-conditioning agent and has been investigated for its antimicrobial properties.^{[2][3]} It also serves as a valuable model compound for studying the kinetics and mechanisms of ester hydrolysis.^[3]

Physicochemical and Spectroscopic Data

2-Hydroxyethyl benzoate is a colorless to pale yellow solid or liquid with a mild aromatic odor, depending on the ambient temperature.^[2] Its key physicochemical and spectroscopic properties are summarized in the tables below for easy reference.

Table 1: Physicochemical Properties of **2-Hydroxyethyl Benzoate**

Property	Value	Reference(s)
CAS Number	94-33-7	[2]
Molecular Formula	C ₉ H ₁₀ O ₃	[2]
Molecular Weight	166.17 g/mol	[3]
Melting Point	34 °C	[3]
Boiling Point	288.8 °C at 760 mmHg	[4]
Density	1.175 g/cm ³	[4]
Refractive Index	1.537	[4]
Flash Point	125.5 °C	[4]
Solubility	Soluble in ethanol, ether, chloroform, and ethyl acetate. Limited solubility in water.	[2]
pKa	14.04 ± 0.10 (Predicted)	[5]

Table 2: Spectroscopic Data for **2-Hydroxyethyl Benzoate**

Technique	Data	Reference(s)
^1H NMR	Awaiting detailed spectral data from literature.	[6]
^{13}C NMR	Awaiting detailed spectral data from literature.	[7]
FT-IR	Awaiting detailed spectral data from literature.	[6]
Mass Spectrometry	m/z values: 166 (M+), 148, 122, 105, 77, 51. The fragmentation pattern is consistent with the loss of ethylene oxide and subsequent fragmentation of the benzoic acid moiety.	[8]

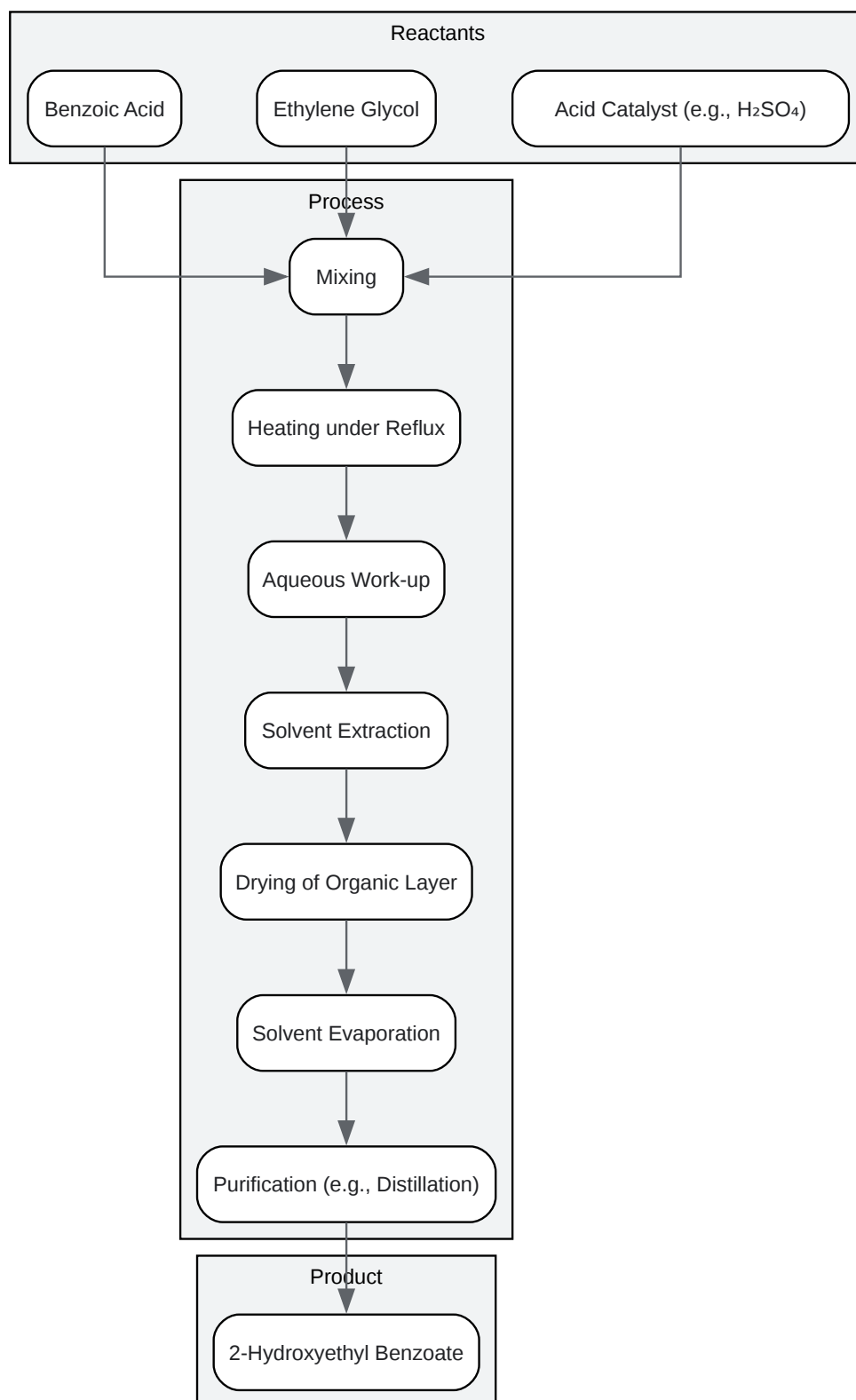
Synthesis of 2-Hydroxyethyl Benzoate

Several methods for the synthesis of **2-Hydroxyethyl benzoate** have been reported. The most common laboratory-scale preparations involve the esterification of benzoic acid or its derivatives with ethylene glycol.

Experimental Protocol: Esterification of Benzoic Acid with Ethylene Glycol

This method involves the direct reaction of benzoic acid and ethylene glycol, typically under acidic catalysis.

Workflow Diagram:



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Caption: General workflow for the synthesis of **2-Hydroxyethyl benzoate** via esterification.

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine benzoic acid (1 equivalent), ethylene glycol (2-3 equivalents), and a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
- Heat the reaction mixture to reflux. The water formed during the reaction is removed azeotropically.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography to yield pure **2-Hydroxyethyl benzoate**.

Experimental Protocol: Synthesis from Benzonitrile and Ethylene Glycol (from US Patent 4,146,715)

This method provides an alternative route starting from benzonitrile.

Procedure:

- A solution of benzonitrile (103 g) in ethylene glycol (310 g) is heated at reflux under substantially anhydrous conditions for 3 days.^[9]
- The reaction mixture is then cooled and added to a mixture of ice and water (approximately 300 ml).^[9]
- The resulting mixture is extracted with diethyl ether (3 x 300 ml).^[9]

- The combined ether extracts are back-washed with water (2 x 300 ml) and then with a saturated sodium chloride solution (300 ml).[9]
- The ether solution is dried over anhydrous sodium sulfate.[9]
- The ether is evaporated, and the residual oil is distilled under reduced pressure to yield 108 g (65% of theoretical) of **2-Hydroxyethyl benzoate** (boiling point 132°-135° C at 1.5 mm Hg).[9]

Applications in Drug Development and Research

While not a frontline therapeutic agent itself, **2-Hydroxyethyl benzoate** and its derivatives have several applications in the pharmaceutical sciences.

Use as a Chemical Intermediate

2-Hydroxyethyl benzoate serves as a versatile intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs). Its hydroxyl group can be further functionalized, and the benzoate moiety can be part of a larger pharmacophore.

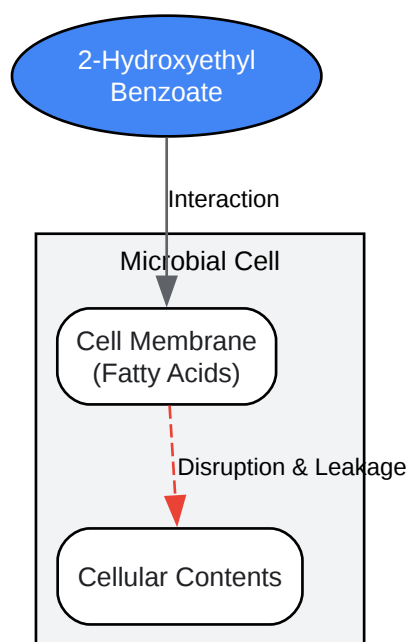
Role in Topical Formulations

Due to its properties as a skin-conditioning agent and its limited water solubility, **2-Hydroxyethyl benzoate** is used in topical formulations.[2] It can act as a solvent and an emollient, potentially influencing the skin penetration of co-formulated active drugs. Its structural analog, 2-hydroxyethyl salicylate, is a known topical analgesic, highlighting the potential of this class of compounds in dermal applications.[10]

Antimicrobial Activity

2-Hydroxyethyl benzoate has demonstrated antimicrobial activity against a range of bacteria, fungi, and protozoa.[2][3] The proposed mechanism of action involves the disruption of the cell membrane through interaction with fatty acids, leading to the leakage of cellular contents.[3] This broad-spectrum activity suggests its potential as a preservative in pharmaceutical and cosmetic products.

Signaling Pathway Diagram (Hypothesized Antimicrobial Action):



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